

Application Note: Determination of Zinc Sulfate Concentration by Complexometric Titration

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zinc sulfate monohydrate

Cat. No.: B147874

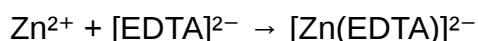
[Get Quote](#)

Introduction

Zinc sulfate (ZnSO_4) is a widely used compound in various industries, including pharmaceuticals, agriculture, and chemical manufacturing.[1] Accurate determination of its concentration is crucial for quality control and research applications. Complexometric titration with ethylenediaminetetraacetic acid (EDTA) is a reliable and widely adopted analytical method for quantifying zinc ions.[1] This method relies on the formation of a stable, water-soluble complex between the zinc ions (Zn^{2+}) and the chelating agent EDTA. The endpoint of the titration is detected using a metallochromic indicator, which changes color when all the zinc ions have been complexed by EDTA.

Principle of the Method

The titration is based on the following chemical reaction:



Initially, a metallochromic indicator, such as Eriochrome Black T (EBT) or Dithizone, is added to the zinc sulfate solution, forming a colored complex with the zinc ions.[1] During the titration, EDTA is gradually added. EDTA forms a more stable complex with zinc ions than the indicator does. Consequently, EDTA displaces the indicator from the zinc-indicator complex. At the endpoint, all the zinc ions are complexed with EDTA, freeing the indicator and causing a distinct color change in the solution. This color change signals the completion of the reaction.

The titration is typically carried out in a buffered solution at a pH of approximately 10 to ensure the stability of the zinc-EDTA complex and the proper functioning of the indicator.[2]

Experimental Protocols

This section provides detailed methodologies for the preparation of necessary reagents, standardization of the EDTA solution, and the final titration of the zinc sulfate sample.

1. Preparation of Reagents

- 0.1 M Zinc Sulfate Stock Solution:
 - Accurately weigh approximately 28.8 g of zinc sulfate heptahydrate ($\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$). [3][4]
 - Dissolve the weighed solid in distilled water in a 1000 mL volumetric flask. [3][5]
 - Make up the volume to the mark with distilled water and mix thoroughly. [3][5]
- 0.1 M EDTA Solution:
 - Weigh approximately 37.2 g of disodium EDTA dihydrate ($\text{C}_{10}\text{H}_{14}\text{N}_2\text{Na}_2\text{O}_8 \cdot 2\text{H}_2\text{O}$).
 - Dissolve it in distilled water in a 1000 mL volumetric flask.
 - Make up the volume to the mark and mix until the solid is completely dissolved.
- Ammonia-Ammonium Chloride Buffer (pH 10):
 - Dissolve 7 g of ammonium chloride (NH_4Cl) in 30 mL of deionized water.
 - Add 57 mL of concentrated ammonia solution (30%).
 - Dilute the solution to 100 mL with deionized water.
- Eriochrome Black T (EBT) Indicator:
 - Dissolve 0.5 g of Eriochrome Black T and 4.5 g of hydroxylammonium chloride in 100 mL of ethanol.

- Alternatively, a solid mixture can be prepared by grinding 100 mg of EBT with 20 g of analytical grade sodium chloride.
- Dithizone Indicator:
 - Dissolve 25.6 mg of dithizone in 100 mL of alcohol.[4]

2. Standardization of 0.1 M EDTA Solution

The EDTA solution must be standardized against a primary standard zinc solution to determine its exact molarity.

- Pipette 25.00 mL of the standard 0.1 M zinc sulfate solution into a 250 mL conical flask.[2]
- Add 75 mL of distilled water.
- Add 2 mL of the ammonia-ammonium chloride buffer (pH 10).[2]
- Add a few drops of EBT indicator solution or a small amount of the solid indicator mixture. The solution should turn wine-red.[2]
- Titrate with the prepared EDTA solution from a burette until the color changes from wine-red to a clear blue at the endpoint.[2]
- Repeat the titration at least three times to obtain concordant readings.
- Calculate the molarity of the EDTA solution using the average volume.

3. Titration of the Unknown Zinc Sulfate Sample

- Pipette a known volume (e.g., 20.00 mL) of the unknown zinc sulfate solution into a 250 mL conical flask.
- Dilute the sample with approximately 80 mL of distilled water.
- Add 2 mL of the ammonia-ammonium chloride buffer (pH 10).
- Add the EBT indicator. The solution will turn wine-red.

- Titrate with the standardized EDTA solution until the color changes to blue.
- Record the volume of EDTA used. Repeat the titration for consistency.
- Calculate the concentration of the zinc sulfate solution.

Data Presentation

Table 1: Standardization of EDTA Solution

Trial	Volume of Standard ZnSO ₄ Solution (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of EDTA Used (mL)
1	25.00			
2	25.00			
3	25.00			
Average				

Calculation of EDTA Molarity:

$$\text{Molarity of EDTA (M}_{\text{EDTA}}) = (\text{M}_{\text{ZnSO}_4} \times \text{V}_{\text{ZnSO}_4}) / \text{V}_{\text{EDTA}}$$

Where:

- M_{ZnSO_4} = Molarity of the standard zinc sulfate solution
- V_{ZnSO_4} = Volume of the standard zinc sulfate solution used
- V_{EDTA} = Average volume of the EDTA solution used

Table 2: Titration of Unknown Zinc Sulfate Sample

Trial	Volume of Unknown ZnSO ₄ Solution (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of Standardized EDTA Used (mL)
1	20.00			
2	20.00			
3	20.00			
Average				

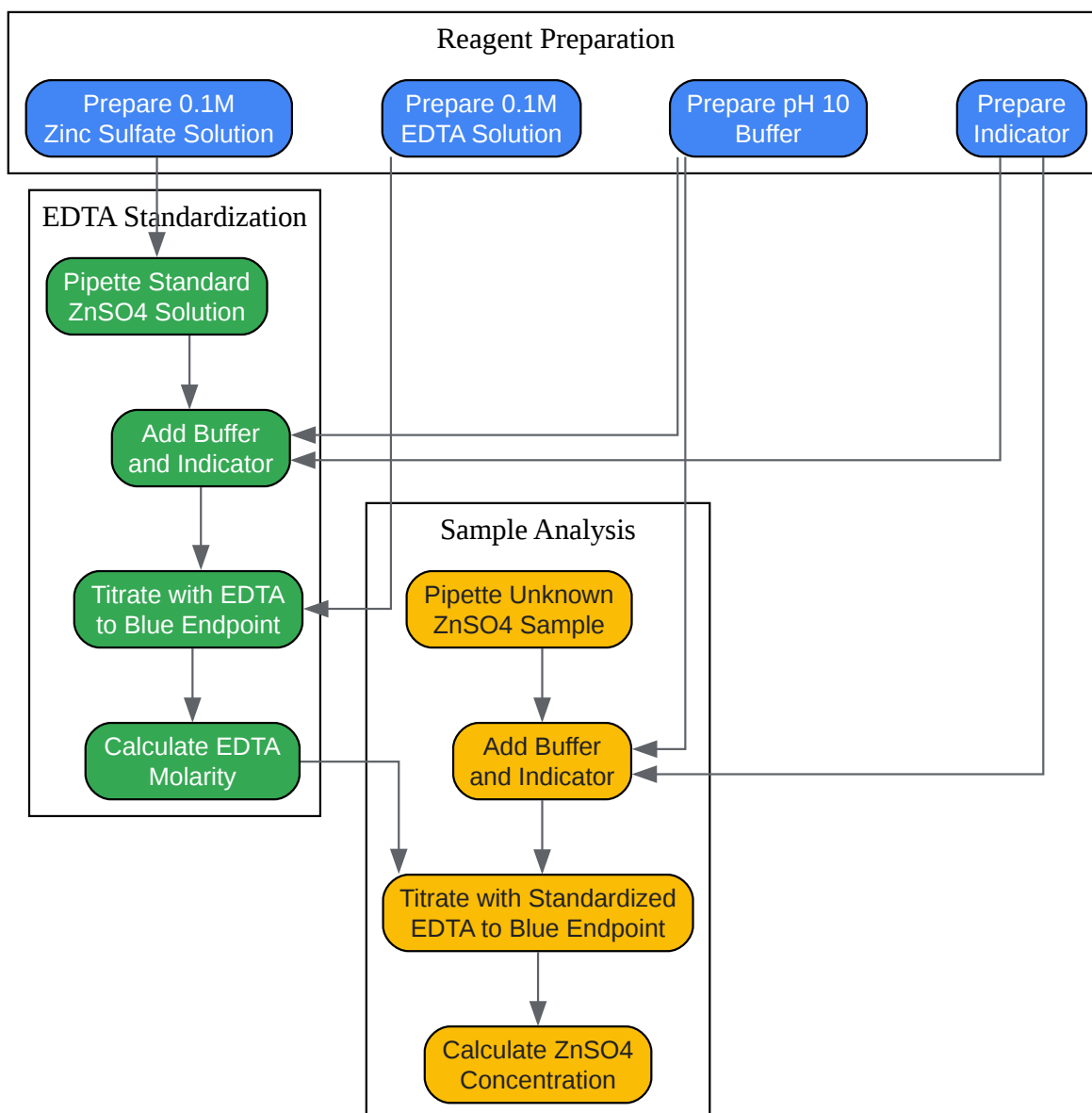
Calculation of Unknown Zinc Sulfate Concentration:

$$\text{Molarity of ZnSO}_4 \text{ (M}_{\text{unknown}}) = (\text{M}_{\text{EDTA}} \times \text{V}_{\text{EDTA}}) / \text{V}_{\text{unknown}}$$

Where:

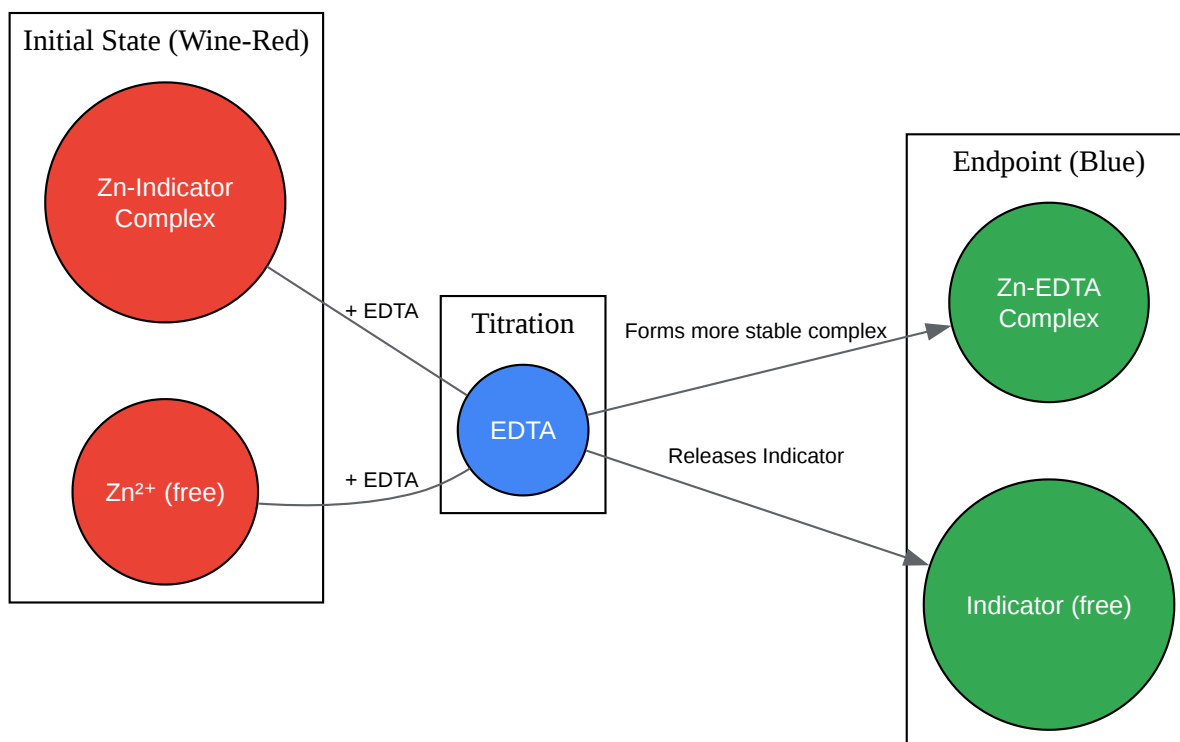
- M_EDTA = Molarity of the standardized EDTA solution
- V_EDTA = Average volume of the EDTA solution used
- V_unknown = Volume of the unknown zinc sulfate solution used

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for zinc sulfate concentration determination.



[Click to download full resolution via product page](#)

Caption: Chemical principle of complexometric titration of zinc.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lcms.cz [lcms.cz]
- 2. shankharajsarkar.wordpress.com [shankharajsarkar.wordpress.com]

- 3. Preparation and Standardization of 0.1 M Zinc Sulphate | Pharmaguideline [pharmaguideline.com]
- 4. pharmapath.in [pharmapath.in]
- 5. pharmadekho.com [pharmadekho.com]
- To cite this document: BenchChem. [Application Note: Determination of Zinc Sulfate Concentration by Complexometric Titration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147874#titration-method-for-determining-zinc-sulfate-concentration]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com